

Technical Support Center: 1,2-Ethanedithiol-d4

Handling and Waste Disposal

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Compound of Interest

Compound Name: 1,2-Ethanedithiol-d4

Cat. No.: B034537

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling, use, and disposal of **1,2-Ethanedithiol-d4** (CAS: 100189-81-9). Given that the macroscopic chemical properties and hazards of isotopically labeled compounds are nearly identical to their non-labeled counterparts, the safety and handling data provided are based on the well-documented profile of 1,2-Ethanedithiol (CAS: 540-63-6).

Quantitative Data Summary

The following table summarizes key quantitative data for 1,2-Ethanedithiol, which should be used as a reference for the deuterated analogue.

Property	Value	Citations
CAS Number	540-63-6 (Non-deuterated) / 100189-81-9 (d4)	[1][2]
Molecular Formula	C ₂ H ₂ D ₄ S ₂	[1][3]
Molecular Weight	98.22 g/mol	[1][3]
Appearance	Colorless liquid with a strong, unpleasant odor	[4][5]
Boiling Point	144-146 °C (at 760 mmHg)	[3][6][7]
Melting Point	-41 °C	[5][8]
Flash Point	44 °C (111.2 °F)	[3][6]
Density	1.123 g/mL at 25 °C	[5][6][7]
Vapor Pressure	4.8 - 6.5 mmHg at 20-25 °C	[3][6][7]
Toxicity (Oral, Rat LD50)	120 - 143.88 mg/kg	[9][10]
Toxicity (Dermal, Rabbit LD50)	197 mg/kg	[10]
Incompatibilities	Strong oxidizing agents, bases, reducing agents, alkali metals	[7][8]

Frequently Asked Questions (FAQs)

Q1: What is **1,2-Ethanedithiol-d4** and what are its primary hazards?

A1: **1,2-Ethanedithiol-d4** is the deuterated form of 1,2-Ethanedithiol, an organosulfur compound.[3][11] Its primary hazards are significant: it is a flammable liquid and vapor, toxic if swallowed, and can be fatal if it comes into contact with skin or is inhaled.[2][9][12] It is also known for its powerful and unpleasant stench and is sensitive to air.[9][13]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: Due to its high toxicity, comprehensive PPE is required. This includes:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile), which must be inspected before use.[\[6\]](#)[\[13\]](#)
- Eye/Face Protection: Safety glasses and a face shield are essential.[\[13\]](#)
- Skin and Body Protection: A flame-retardant, anti-static lab coat or protective clothing is necessary.[\[9\]](#)
- Respiratory Protection: All handling must be done in a certified chemical fume hood.[\[9\]](#)[\[14\]](#) If vapors or aerosols are generated, a respirator may be required.[\[9\]](#)

Q3: What are the correct storage conditions for **1,2-Ethanedithiol-d4**?

A3: Store the container tightly closed in a dry, cool, and well-ventilated area designated for flammable liquids.[\[6\]](#)[\[9\]](#) It should be stored under an inert atmosphere (e.g., nitrogen or argon) as it is air-sensitive.[\[9\]](#) Keep it away from heat, sparks, open flames, and incompatible materials such as oxidizing agents and bases.[\[7\]](#)[\[9\]](#)[\[12\]](#) The storage area should be locked or accessible only to authorized personnel.[\[9\]](#)

Q4: What is the immediate procedure for a small spill?

A4: For a small spill, first ensure the area is well-ventilated and all ignition sources are removed.[\[9\]](#) Wearing full PPE, cover the spill with a liquid-absorbent, inert material (e.g., Chemizorb®, vermiculite, or sand).[\[9\]](#) Collect the material into a suitable container for hazardous waste disposal.[\[9\]](#) Do not allow the chemical to enter drains.[\[9\]](#)

Q5: What are the first-aid measures in case of accidental exposure?

A5:

- Inhalation: Immediately move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[9\]](#)[\[15\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Call a physician immediately.[\[2\]](#)[\[9\]](#)

- Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[15]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][9][15]

Troubleshooting Guides

Q1: I'm experiencing a persistent, foul odor in the lab, even when the container is closed. What can I do?

A1: The stench of 1,2-Ethanedithiol is potent.[9] If an odor is present, it may indicate a leak or contamination.

- Check for Leaks: Ensure the container cap and any septa are tightly sealed. Parafilm can provide an extra barrier.
- Work in Fume Hood: Always handle the chemical and any equipment it has touched inside a chemical fume hood.[14]
- Quench Contaminated Glassware: Before removing glassware from the fume hood for cleaning, rinse it with a small amount of an oxidizing solution, such as household bleach, followed by water. This will oxidize the residual thiol to a less odorous compound.

Q2: My reaction yield is lower than expected. Could the **1,2-Ethanedithiol-d4** be degrading?

A2: Yes. 1,2-Ethanedithiol is air-sensitive and can be oxidized by atmospheric oxygen, especially in the presence of base, to form disulfide oligomers.[9][16]

- Troubleshooting Steps:
 - Use Fresh Reagent: Ensure your stock is not old or improperly stored.
 - Inert Atmosphere: Run your reaction under an inert atmosphere (nitrogen or argon) to prevent oxidation.[17]

- Degas Solvents: Use solvents that have been properly degassed to remove dissolved oxygen.[\[17\]](#)

Q3: How do I safely neutralize (quench) excess **1,2-Ethanedithiol-d4** in my reaction vessel before aqueous workup?

A3: It is crucial to quench the reactive and toxic thiol before workup. A common method is oxidation.

- Procedure: While the reaction mixture is still in the fume hood and being stirred, slowly add an oxidizing agent like household bleach (sodium hypochlorite solution) or hydrogen peroxide at a controlled temperature (e.g., 0 °C) until the thiol is consumed.[\[17\]](#) This converts it to less noxious and more water-soluble sulfonate species. Always perform this on a small scale first to ensure the reaction is not violently exothermic.

Experimental Protocols for Waste Disposal

Protocol: Chemical Neutralization of Dilute **1,2-Ethanedithiol-d4** Waste

This protocol is for the treatment of small quantities of dilute aqueous or solvent waste containing **1,2-Ethanedithiol-d4**. This procedure must be performed in a chemical fume hood with appropriate PPE.

Principle: This method uses a strong oxidizing agent (sodium hypochlorite) to convert the toxic and malodorous thiol into a less hazardous sodium sulfonate salt, which can then be disposed of as hazardous chemical waste.

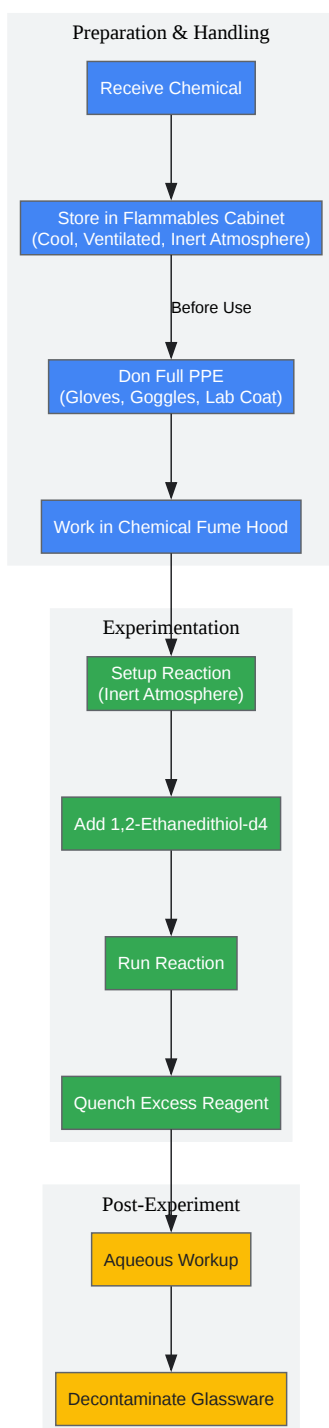
Materials:

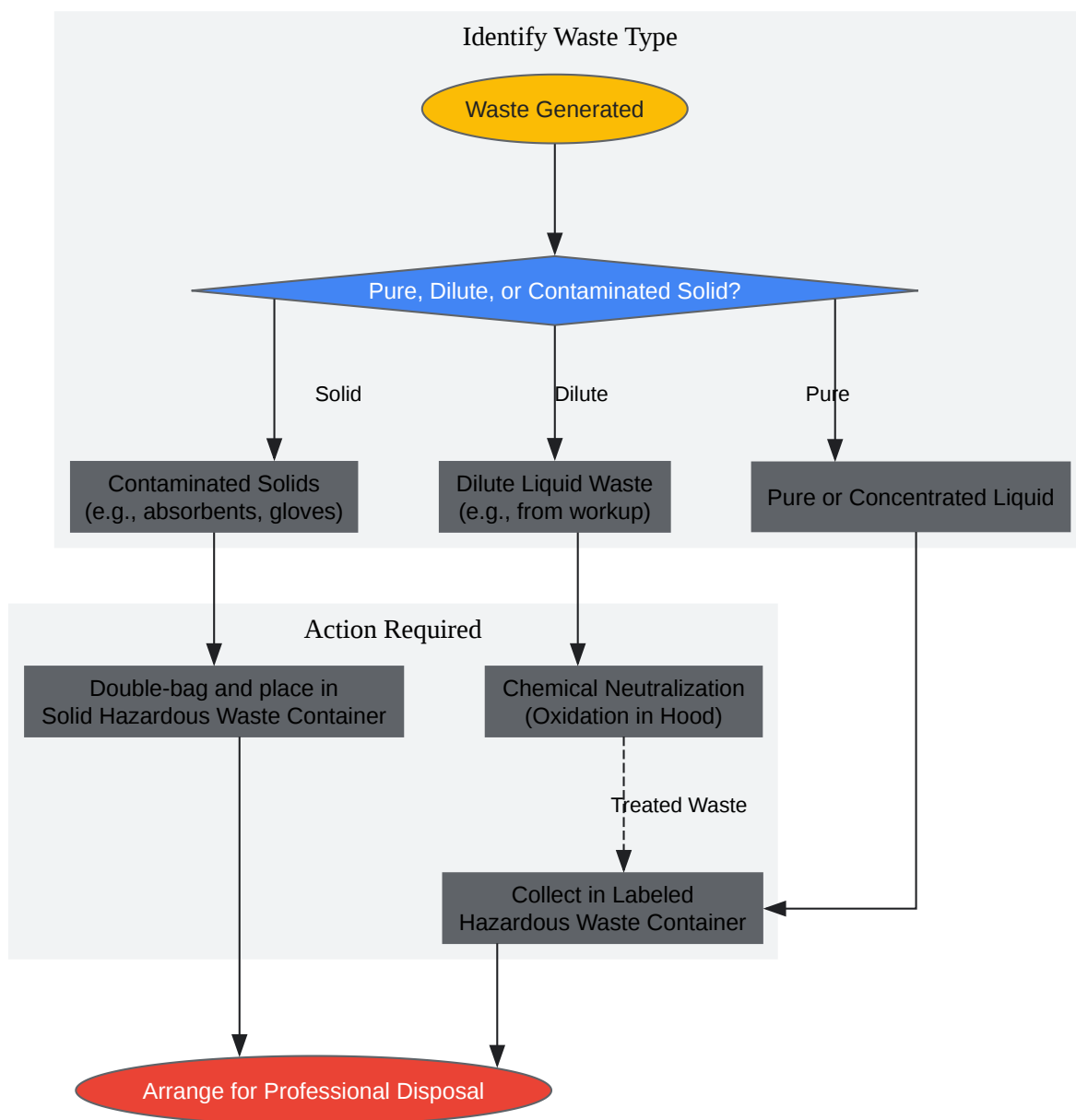
- Dilute **1,2-Ethanedithiol-d4** waste in a suitable container (e.g., a flask or beaker).
- Household bleach (approx. 5-8% sodium hypochlorite) or a 10-15% solution of calcium hypochlorite.
- Stir plate and stir bar.
- Container for final hazardous waste collection, properly labeled.[\[18\]](#)

Procedure:

- Place the waste container in a secondary container (e.g., an ice bath) on a stir plate within a chemical fume hood. This helps control any potential exotherm.
- Begin stirring the waste solution.
- Slowly, and in small portions, add the bleach solution to the stirring waste. An excess of the oxidizing agent is required. A general rule is to add at least 2-3 molar equivalents of hypochlorite for each mole of thiol.
- Monitor the reaction for any signs of heat generation or gas evolution. If the reaction becomes too vigorous, stop the addition immediately.
- After the addition is complete, allow the mixture to stir for at least 2 hours to ensure the reaction goes to completion. The characteristic thiol odor should be gone.
- Once neutralized, transfer the treated waste into a properly labeled hazardous waste container for collection by your institution's environmental health and safety department.^[18] Do not mix this waste with other waste streams without confirming compatibility.^[18]

Mandatory Visualizations





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References

- 1. Cas 100189-81-9,1,2-ETHANE-D4-DITHIOL | lookchem [lookchem.com]
- 2. fishersci.com [fishersci.com]
- 3. 1,2-(2H4)Ethanedithiol | CAS#:100189-81-9 | Chemsrcc [chemsrc.com]
- 4. 1,2-Ethane-d4-dithiol | CymitQuimica [cymitquimica.com]
- 5. 1,2-Ethanedithiol | C2H6S2 | CID 10902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. echemi.com [echemi.com]
- 7. parchem.com [parchem.com]
- 8. 1,2-Ethanedithiol | CAS#:540-63-6 | Chemsrcc [chemsrc.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. chemos.de [chemos.de]
- 13. bio.vu.nl [bio.vu.nl]
- 14. scienceready.com.au [scienceready.com.au]
- 15. dcfinechemicals.com [dcfinechemicals.com]
- 16. Ethane-1,2-dithiol - Wikipedia [en.wikipedia.org]
- 17. benchchem.com [benchchem.com]
- 18. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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